

# Technical Support Center: Commercial Scale Synthesis of Beta-Ionylideneacetaldehyde

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## Compound of Interest

Compound Name: *beta-Ionylideneacetaldehyde*

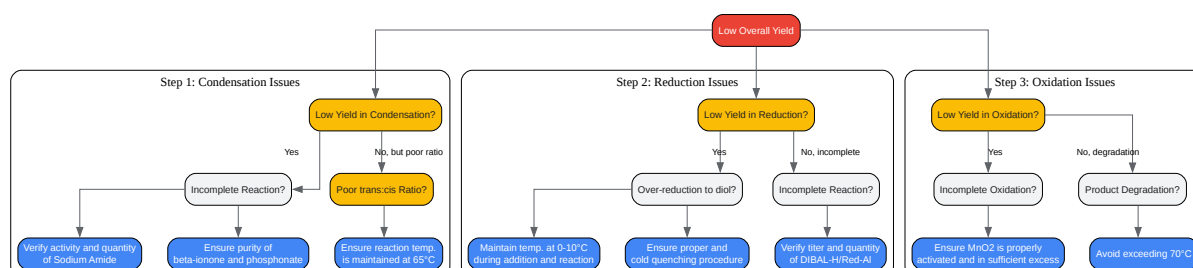
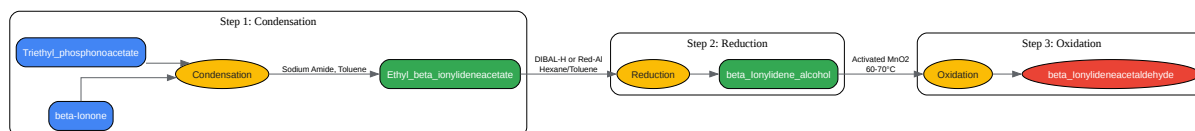
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the commercial scale synthesis of **beta-Ionylideneacetaldehyde**. Our focus is on addressing common challenges encountered during laboratory and pilot-plant scale-up.

## Process Workflow: Industrially Advantaged Synthesis

The commercial synthesis of **beta-Ionylideneacetaldehyde** is predominantly carried out via a three-step process starting from beta-ionone. This pathway is favored due to its high overall yield and excellent stereoselectivity, minimizing the need for costly chromatographic purification.<sup>[1][2][3]</sup>



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## References

- 1. US20050027143A1 - Process for the preparation of beta-ionylideneacetaldehyde - Google Patents [patents.google.com]
- 2. EP1421054A2 - Process for the preparation of beta-ionylideneacetaldehyde - Google Patents [patents.google.com]
- 3. WO2003018522A3 - Process for the preparation of beta-ionylideneacetaldehyde - Google Patents [patents.google.com]
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